

Hexachloroacetone (CAS No. 116-16-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hexachloroacetone

Cat. No.: B130050

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Introduction

Hexachloroacetone (HCA), with the chemical formula C_3Cl_6O , is a halogenated ketone also known as 1,1,1,3,3,3-hexachloropropan-2-one.[1][2] It exists as a clear, colorless to yellowish liquid with a pungent odor.[3] While it has historical use as a pesticide, its primary contemporary applications are as a chemical intermediate in organic synthesis.[1][2] Notably, it serves as a precursor for the production of deuterated chloroform ($CDCl_3$), a common solvent in Nuclear Magnetic Resonance (NMR) spectroscopy, and in the synthesis of certain pharmaceuticals and agrochemicals.[4][5] The high degree of chlorination in **hexachloroacetone** imparts significant reactivity, making it a subject of interest for chemical synthesis and a concern regarding its toxicological and environmental profile. This guide provides an in-depth overview of the chemical, physical, toxicological, and spectroscopic properties of **hexachloroacetone**, along with relevant experimental methodologies.

Physicochemical Properties

The physical and chemical characteristics of **hexachloroacetone** are summarized in the tables below. These properties are crucial for its handling, storage, and application in a laboratory or industrial setting.

Table 1: Physical Properties of **Hexachloroacetone**

Property	Value	Reference(s)
CAS Number	116-16-5	[2]
Molecular Formula	C ₃ Cl ₆ O	[2]
Molecular Weight	264.75 g/mol	[2]
Appearance	Clear, colorless to yellowish liquid	[3]
Odor	Pungent	[4]
Melting Point	-3 °C	[6]
Boiling Point	204 °C	[2]
Density	1.743 g/mL at 25 °C	[6]
Flash Point	>110 °C (>230 °F)	[7]
Solubility in Water	Slightly soluble	[2][8]
Refractive Index (n _{20/D})	1.511	[6]

Table 2: Chemical and Safety Information

Property	Information	Reference(s)
Synonyms	Hexachloro-2-propanone, Perchloroacetone	[9]
Reactivity	Reacts with strong oxidizing agents, strong bases, and metals.[10] Incompatible with acids, bases, reducing agents, isocyanates, aldehydes, cyanides, peroxides, and anhydrides.[8]	
Hazardous Decomposition Products	Upon heating, it can emit toxic fumes of hydrogen chloride and phosgene.[10]	
Stability	Stable under normal temperatures and pressures.	[8]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances in a tightly closed container.	[10]

Toxicological Profile

Hexachloroacetone exhibits significant toxicity and requires careful handling. The available toxicological data indicates that it is harmful if swallowed or inhaled and causes skin and eye irritation.[9]

Table 3: Acute Toxicity Data for **Hexachloroacetone**

Route of Exposure	Species	Value	Reference(s)
Oral (LD50)	Rat	240 mg/kg	[6]
Dermal (LD50)	Rabbit	2980 mg/kg	[6]
Inhalation (LC50)	Rat	360 ppm (6 hours)	[6]
Inhalation (LC50)	Mouse	920 mg/m ³ /2H	[6]

Genotoxicity and Mutagenicity

Hexachloroacetone has been shown to possess mutagenic properties. In short-term bacterial mutagenicity assays, it was found to revert the Ames strains TA98 and TA100, indicating its potential to cause frameshift and base-pair substitution mutations, respectively.[11] Notably, this mutagenic effect is observed in the absence of metabolic activation by rat liver microsomes, suggesting that **hexachloroacetone** is a direct-acting mutagen.[11] It is also active in the E. coli WP-2 and E. coli rec-BC test systems.[11] The interaction of **hexachloroacetone** with water in DMSO solutions can lead to the formation of a non-mutagenic hydrate.[11]

Reproductive and Developmental Toxicity

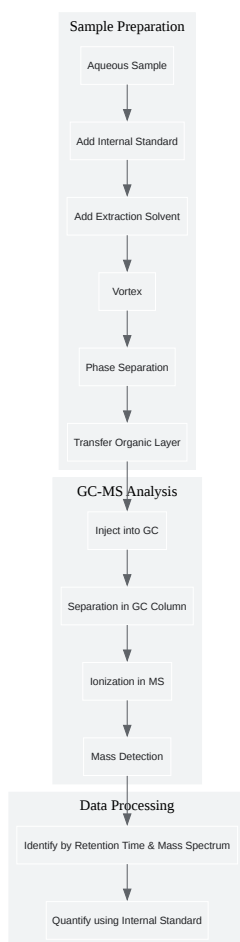
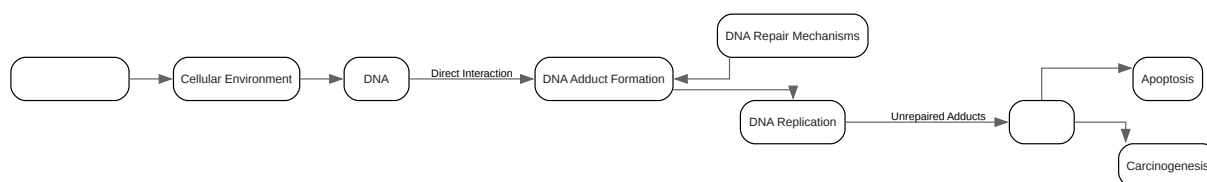
A study conducted by the National Toxicology Program (NTP) evaluated the reproductive and developmental toxicity of **hexachloroacetone** in Sprague-Dawley rats.[12] The study concluded that while it is not a reproductive toxicant in males, **hexachloroacetone** is a reproductive toxicant in females at a dose of 400 ppm in drinking water when exposed for 35 days or less.[12] At this concentration, a decrease in the number of corpora lutea was observed, which may suggest an inhibition of ovulation.[12]

Signaling Pathways and Mechanisms of Action

The precise molecular signaling pathways affected by **hexachloroacetone** have not been extensively elucidated in the available literature. However, its demonstrated genotoxicity as a direct-acting mutagen suggests a mechanism involving interaction with cellular macromolecules, primarily DNA.

Proposed Genotoxic Mechanism

As a direct-acting mutagen, **hexachloroacetone** does not require metabolic activation to exert its genotoxic effects.[11] The electrophilic nature of the carbonyl carbon and the electron-withdrawing effects of the six chlorine atoms likely contribute to its reactivity towards nucleophilic sites in DNA. This can lead to the formation of DNA adducts, which if not repaired, can result in mutations during DNA replication.



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